

Safety and handling precautions for 2-Amino-5-nitrobenzenethiol

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Compound of Interest

Compound Name: 2-Amino-5-nitrobenzenethiol

Cat. No.: B1278754

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-5-nitrobenzenethiol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-Amino-5-nitrobenzenethiol** (CAS No. 23451-98-1). The following sections detail the hazardous properties of this compound and outline the necessary precautions for its safe use in a laboratory setting. All quantitative data is summarized in tables for clarity, and experimental workflows are visualized using diagrams.

Chemical and Physical Properties

2-Amino-5-nitrobenzenethiol is a yellow to brown crystalline solid. Key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₆ N ₂ O ₂ S
Molecular Weight	170.19 g/mol
Melting Point	89-90 °C
Boiling Point	362.6±27.0 °C (Predicted)
Density	1.465±0.06 g/cm ³ (Predicted)

Hazard Identification and Classification

2-Amino-5-nitrobenzenethiol is classified as a hazardous substance. The primary hazards are summarized in the following table.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Data sourced from Safety Data Sheets.

Toxicological Information

Detailed toxicological data for **2-Amino-5-nitrobenzenethiol** is not readily available in public literature. However, data for the related compound, 2-Amino-5-nitrophenol, can provide some insight into potential toxicological effects.

Toxicological Endpoint	Species	Route	Value	Reference Compound
LD50	Rat	Oral	> 4000 mg/kg	2-Amino-5-nitrophenol[1][2]
LD50	Rat	Intraperitoneal	> 800 mg/kg	2-Amino-5-nitrophenol[2]

Carcinogenicity: There is no specific carcinogenicity data for **2-Amino-5-nitrobenzenethiol**. The related compound, 2-Amino-5-nitrophenol, is classified by the International Agency for Research on Cancer (IARC) as Group 3: Not classifiable as to its carcinogenicity to humans.[\[3\]](#) Another related compound, 2-Amino-5-nitrothiazole, is considered a positive animal carcinogen.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure the stability of **2-Amino-5-nitrobenzenethiol**.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dusts are generated or ventilation is inadequate, use a NIOSH-approved respirator with an appropriate particulate filter.

Handling Procedures:

- Avoid breathing dust.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

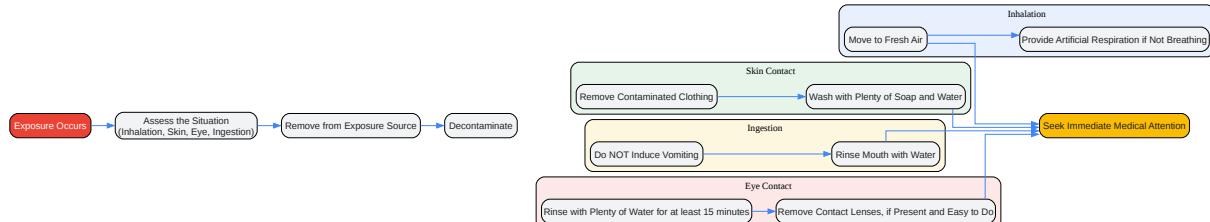
Storage Conditions:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from light.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and acid chlorides.

First Aid Measures

The following first aid procedures should be followed in case of exposure to **2-Amino-5-nitrobenzenethiol**.

General First Aid Workflow



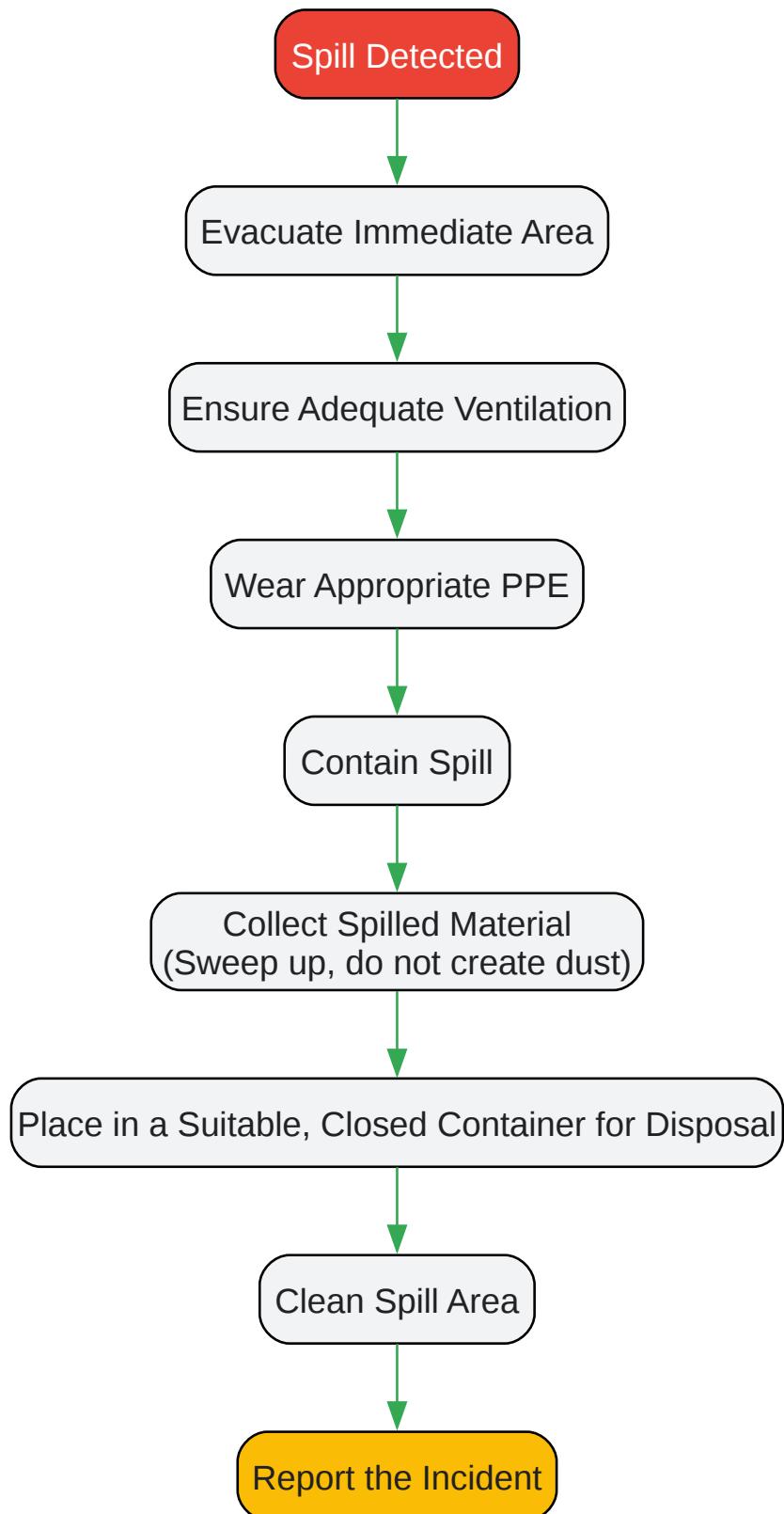
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Caption: General first aid workflow for exposure to **2-Amino-5-nitrobenzenethiol**.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

Spill Response Protocol



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Caption: Protocol for responding to a spill of **2-Amino-5-nitrobenzenethiol**.

Firefighting Measures

Suitable Extinguishing Media:

- Dry chemical
- Carbon dioxide (CO₂)
- Halon extinguisher
- Water spray may also be used.

Specific Hazards Arising from the Chemical:

- Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.

Protective Equipment and Precautions for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.
- Wear full protective clothing to prevent contact with skin and eyes.

Stability and Reactivity

Chemical Stability:

- Stable under recommended storage conditions.

Conditions to Avoid:

- Heat, flames, and sparks.
- Exposure to light.
- Dust formation.

Incompatible Materials:

- Strong oxidizing agents
- Strong acids
- Acid chlorides

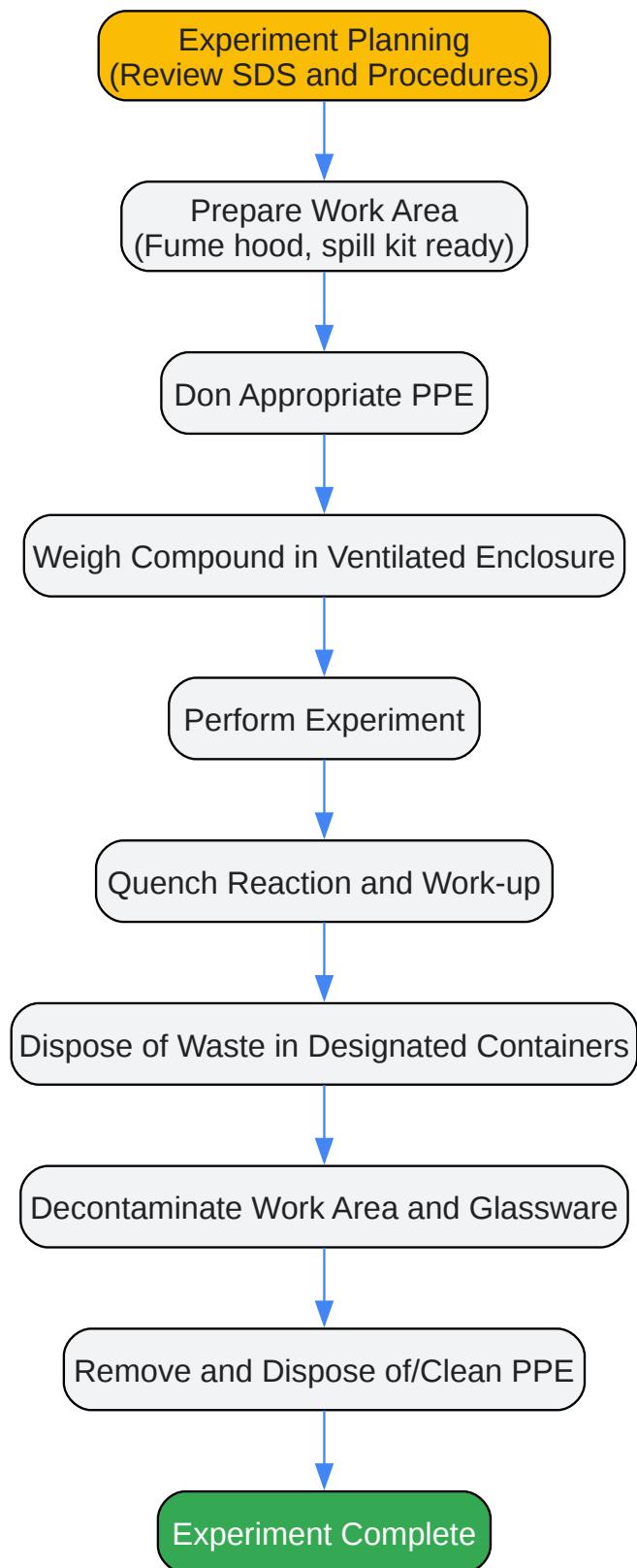
Hazardous Decomposition Products:

- Under fire conditions, may decompose to produce:
 - Nitrogen oxides (NO_x)
 - Carbon monoxide (CO)
 - Carbon dioxide (CO₂)
 - Sulfur oxides

Experimental Protocols

While specific experimental protocols for the safety and handling of **2-Amino-5-nitrobenzenethiol** are not widely published, the following general workflow should be followed when handling this and similar hazardous compounds in a research setting.

General Laboratory Handling Workflow

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Caption: A general workflow for the safe handling of **2-Amino-5-nitrobenzenethiol** in a laboratory setting.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **2-Amino-5-nitrobenzenethiol**. It is essential for all personnel to be thoroughly familiar with this information and the relevant Safety Data Sheets before working with this compound. Always adhere to established laboratory safety protocols and regulations.

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